

# Validated Nibrin Antibody for Western Blot Analysis: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Nijmegen-1*

Cat. No.: *B561614*

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of validated antibodies against Nibrin (also known as NBN or NBS1) in Western blot analysis. Nibrin is a critical component of the MRE11/RAD50/NBN (MRN) complex, which acts as a primary sensor of DNA double-strand breaks (DSBs) and is integral to the cellular DNA damage response.<sup>[1]</sup> <sup>[2]</sup> Accurate and reliable detection of Nibrin is essential for research in cancer biology, DNA repair mechanisms, and the development of targeted therapies.

## Introduction to Nibrin

Nibrin is a 754-amino acid protein encoded by the NBN gene in humans.<sup>[2]</sup> It plays a crucial role in maintaining genomic integrity through its involvement in DNA repair, DNA damage-induced checkpoint activation, and telomere maintenance.<sup>[1][2]</sup> As part of the MRN complex, Nibrin is responsible for the recruitment of the MRE11 and RAD50 proteins to the sites of DNA damage.<sup>[1]</sup> The complex then facilitates the activation of the ATM (ataxia telangiectasia mutated) kinase, a central player in the DNA damage signaling cascade.<sup>[1][2]</sup> Mutations in the NBN gene are associated with Nijmegen breakage syndrome, a rare autosomal recessive disorder characterized by chromosomal instability, immunodeficiency, and a predisposition to cancer.<sup>[1]</sup>

## Validated Nibrin Antibodies for Western Blot

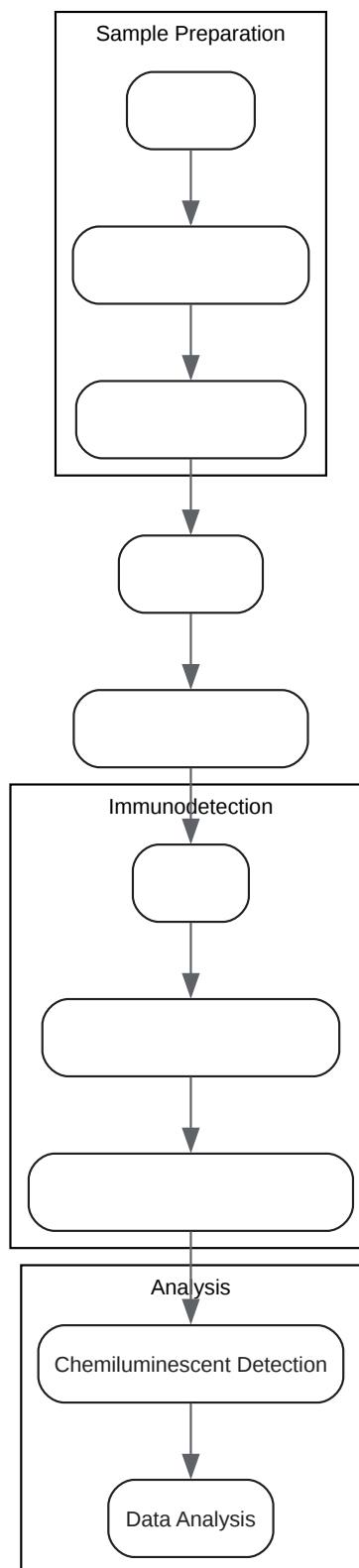
The following table summarizes commercially available antibodies that have been validated for the detection of Nibrin in Western blot applications. It is crucial to select an antibody that has been validated for your specific experimental conditions.

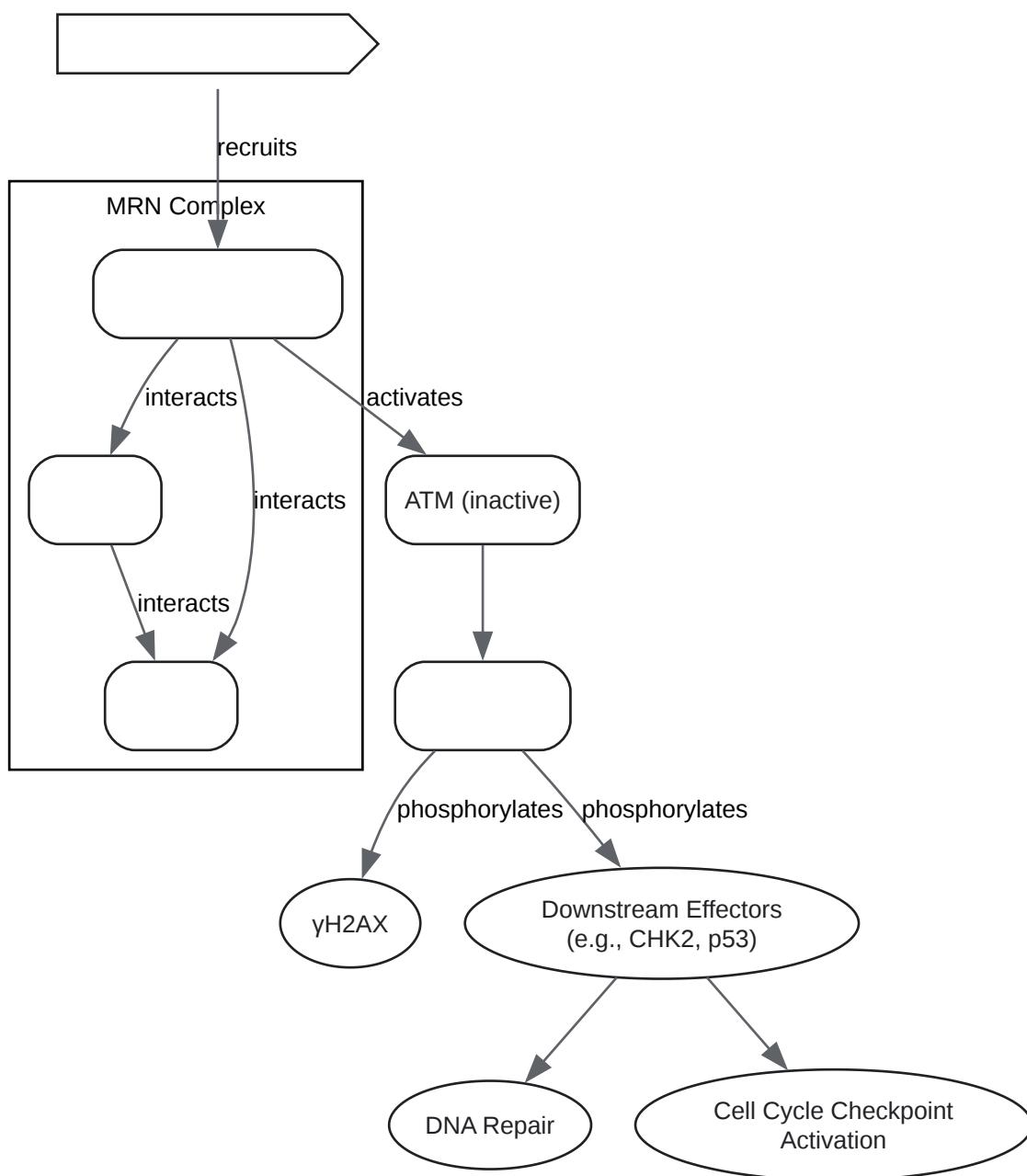
Antibody Name/Clone	Manufacturer	Catalog Number	Type	Host	Reactivity	Recommended Dilution (WB)	Observed Band Size
Nibrin (A-2)	Santa Cruz Biotechnology	sc-374168	Monoclonal (IgG1 κ)	Mouse	Human	1:100 - 1:1000	~95 kDa
Nibrin (B-5)	Santa Cruz Biotechnology	sc-515069	Monoclonal (IgG1 κ)	Mouse	Human, Mouse, Rat	1:100 - 1:1000	~95 kDa
anti-NBN antibody	MyBioSource	MBS150959	Polyclonal	Rabbit	Human, Mouse	1 µg/mL	Not Specified
Anti-NBS1 (Nibrin)	Sigma-Aldrich	N3162	Polyclonal	Rabbit	Human, Mouse, Rat, Canine, Chimpanzee	1-2 µg/mL	~95 kDa, 100 kDa
NIBRIN Antibody	Rockland Immunoreagents	600-401-DB0	Polyclonal	Rabbit	Human, Mouse, Rat	User Optimized	~85 kDa

## Experimental Protocols

### A. Western Blot Workflow

The following diagram outlines the general workflow for Western blot analysis of Nibrin.





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## References

- 1. medlineplus.gov [medlineplus.gov]
- 2. Nibrin - Wikipedia [en.wikipedia.org]
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